

A Comparative Purity Analysis of Reagent-Grade Disodium Phosphate Dihydrate

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Compound of Interest

Compound Name: Disodium phosphate dihydrate

Cat. No.: B167983

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For researchers, scientists, and professionals in drug development, the purity of reagents is paramount to ensure the accuracy and reproducibility of experimental results. **Disodium phosphate dihydrate** ($\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$), a common buffering agent, is no exception. This guide provides a comparative analysis of the purity of reagent-grade **disodium phosphate dihydrate**, referencing publicly available specifications from various suppliers. It also details the experimental protocols for key quality control tests.

Comparative Analysis of Purity Specifications

The purity of reagent-grade **disodium phosphate dihydrate** is typically defined by an assay of the main component and upper limits for various impurities. The following table summarizes the purity specifications from different sources for reagent-grade or equivalent products.

Parameter	Specification 1 (EMSURE® for analysis)	Specification 2 (Food Grade)	Specification 3 (Ph. Eur., BP, USP)	Specification 4 (Techno Pharmchem)
Assay (Purity)	≥ 99.5% (acidimetric)[1]	≥ 98.0%[2]	98.0-101.0% (dried substance) [3]	Min. 98% (as Na ₂ HPO ₄ ·12H ₂ O)
pH (5% solution)	9.0 - 9.2[1]	8.4 - 9.6[2]	8.9 - 9.2	-
Chloride (Cl)	≤ 0.001%[1]	-	-	Max. 0.02%[4]
Sulfate (SO ₄)	≤ 0.005%[1]	-	-	Max. 0.05%[4]
Heavy Metals (as Pb)	≤ 0.001%[1]	-	-	-
Iron (Fe)	≤ 0.001%[1]	-	-	Max. 0.005%[4]
Lead (Pb)	≤ 0.001%[1]	≤ 0.0001%[2]	-	Max. 0.005%[4]
Arsenic (As)	-	≤ 0.0001%[2]	-	-
Water Insoluble Matter	-	≤ 0.2%[2]	-	-
Loss on Drying	-	≤ 22.0%[2]	-	-

Note: The specifications can vary between different grades and suppliers. The dodecahydrate form has a higher water content, which is reflected in the assay and loss on drying specifications.

Experimental Protocols for Purity Analysis

The following are detailed methodologies for key experiments to determine the purity of **disodium phosphate dihydrate**.

Assay by Acid-Base Titration

This method determines the percentage of Na₂HPO₄ in the sample.

Principle: Disodium phosphate is a weak base and can be titrated with a strong acid, such as hydrochloric acid (HCl). The endpoint is detected using a suitable indicator or a pH meter.

Procedure:

- Sample Preparation: Accurately weigh a quantity of the **disodium phosphate dihydrate** sample. Dissolve it in deionized water to a known volume in a volumetric flask.
- Titration:
 - Pipette a precise volume of the sample solution into a beaker.
 - Add a few drops of a suitable indicator (e.g., methyl orange).
 - Titrate with a standardized solution of hydrochloric acid (e.g., 0.1 M HCl) until the endpoint is reached, indicated by a color change.
 - Alternatively, use a pH meter to monitor the pH during titration and determine the equivalence point.
- Calculation: The percentage of disodium phosphate is calculated based on the volume and concentration of the HCl used.^[5]

Determination of Chloride

Principle: This is a limit test where the turbidity produced by the sample is compared against a standard. The addition of silver nitrate to a solution containing chloride ions in an acidic medium results in the formation of silver chloride, which is insoluble and creates turbidity.

Procedure:

- Sample and Standard Preparation: Prepare a sample solution by dissolving a known weight of **disodium phosphate dihydrate** in water. Prepare a standard chloride solution of a known concentration.
- Acidification: Acidify both the sample and standard solutions with nitric acid.
- Precipitation: Add a silver nitrate solution to both the sample and standard.

- Comparison: After a specified time, compare the opalescence of the sample solution with that of the standard. The opalescence in the sample should not exceed that of the standard.

Determination of Heavy Metals

Principle: This test relies on the reaction of heavy metal impurities with a sulfide source (e.g., thioacetamide) in an acidic solution to produce a colored precipitate. The color intensity is compared to a lead standard.

Procedure:

- Sample and Standard Preparation: Prepare a sample solution by dissolving the **disodium phosphate dihydrate** in water. Prepare a standard lead solution.
- pH Adjustment: Adjust the pH of both solutions to be acidic.
- Color Development: Add a freshly prepared solution of a sulfide source to both solutions.
- Comparison: Compare the color produced in the sample solution with that of the standard solution. The color of the sample solution should not be darker than that of the standard. Atomic absorption spectroscopy can also be used for a more precise quantification of specific heavy metals.[6]

Colorimetric Determination of Phosphate

Principle: In an acidic solution, orthophosphate reacts with a molybdate reagent to form a phosphomolybdate complex. This complex can be reduced to form a intensely colored molybdenum blue, the absorbance of which is proportional to the phosphate concentration.[7]

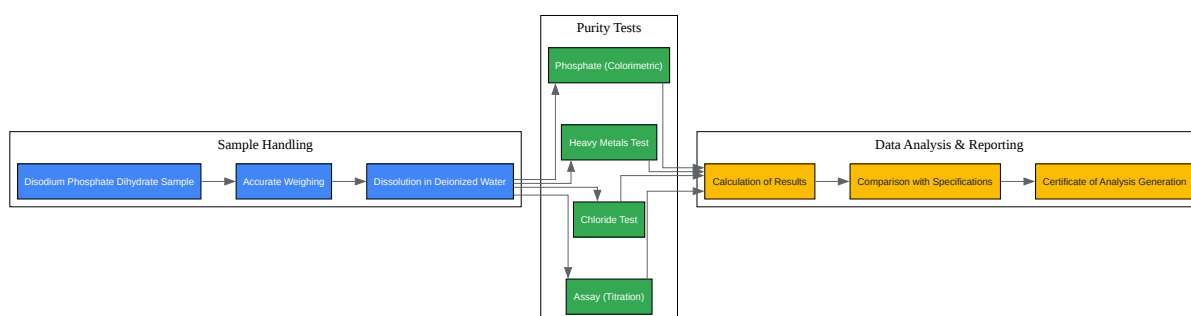
Procedure:

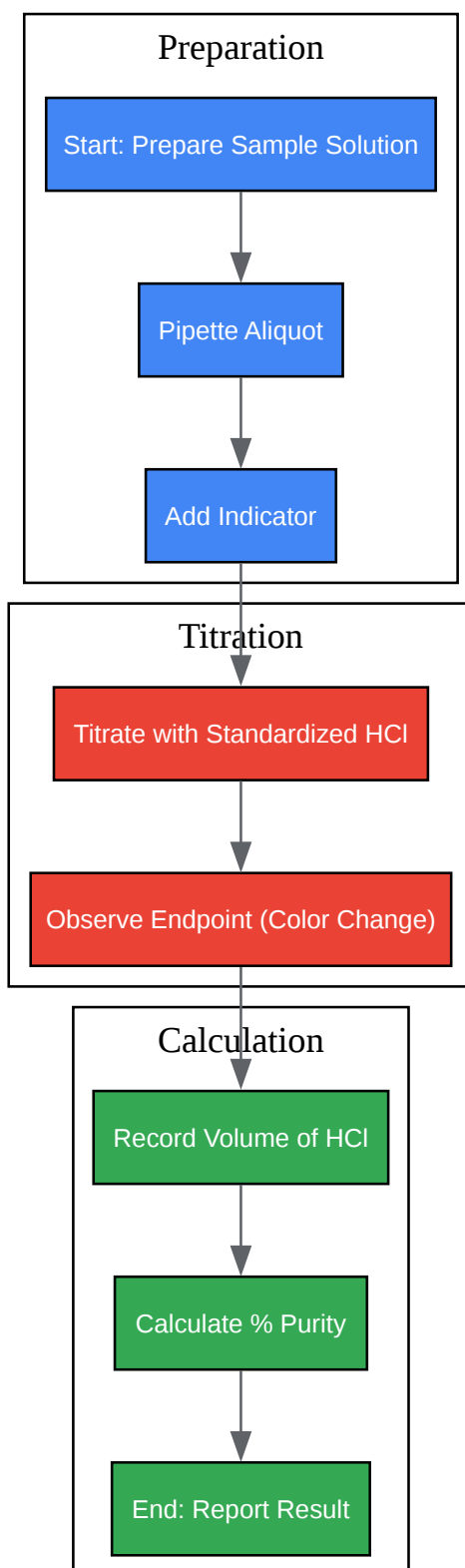
- Standard Curve Preparation: Prepare a series of standard phosphate solutions of known concentrations.[7]
- Sample Preparation: Prepare a dilute solution of the **disodium phosphate dihydrate** sample.

- Color Development: Add a vanadate-molybdate reagent to each standard and the sample solution.[\[7\]](#)
- Measurement: Measure the absorbance of each solution at a specific wavelength (e.g., 470 nm) using a spectrophotometer.[\[7\]](#)
- Calculation: Plot a standard curve of absorbance versus phosphate concentration. Determine the phosphate concentration in the sample from the standard curve.

Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the purity analysis process.





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